Introduction: The Significance of 5-Chloronicotinamide in Modern Drug Discovery

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Compound of Interest

Compound Name:	*5-Chloronicotinamide*
CAS No.:	*284040-69-3*
Cat. No.:	*B1297083*

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5-Chloronicotinamide ($C_6H_5ClN_2O$, MW: 156.57 g/mol) is a halogenated derivative of nicotinamide, a form of vitamin B3.[1][2] Its strategic importance in the pharmaceutical and agrochemical sectors stems from its role as a versatile chemical intermediate. The presence of a chlorine atom on the pyridine ring significantly alters the molecule's electronic properties and lipophilicity, making it a valuable building block for creating novel therapeutic agents and other biologically active molecules.[3][4] The chlorine substituent can enhance membrane permeability and metabolic stability, properties that are highly desirable in drug candidates.[3] This guide provides a detailed, field-proven protocol for the synthesis of **5-Chloronicotinamide**, designed for researchers and professionals in organic synthesis and drug development.

Synthetic Strategy: A Two-Step Approach from 5-Chloronicotinic Acid

The most reliable and common laboratory-scale synthesis of **5-Chloronicotinamide** begins with the commercially available precursor, 5-Chloronicotinic acid. The strategy involves a two-step process:

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- Activation of the Carboxylic Acid: The carboxylic acid is first converted into a more reactive acyl chloride intermediate. This is achieved using a standard chlorinating agent such as thionyl chloride ($SOCl_2$). This step is crucial as it transforms the relatively unreactive carboxyl group into a highly electrophilic acyl chloride, primed for nucleophilic attack.

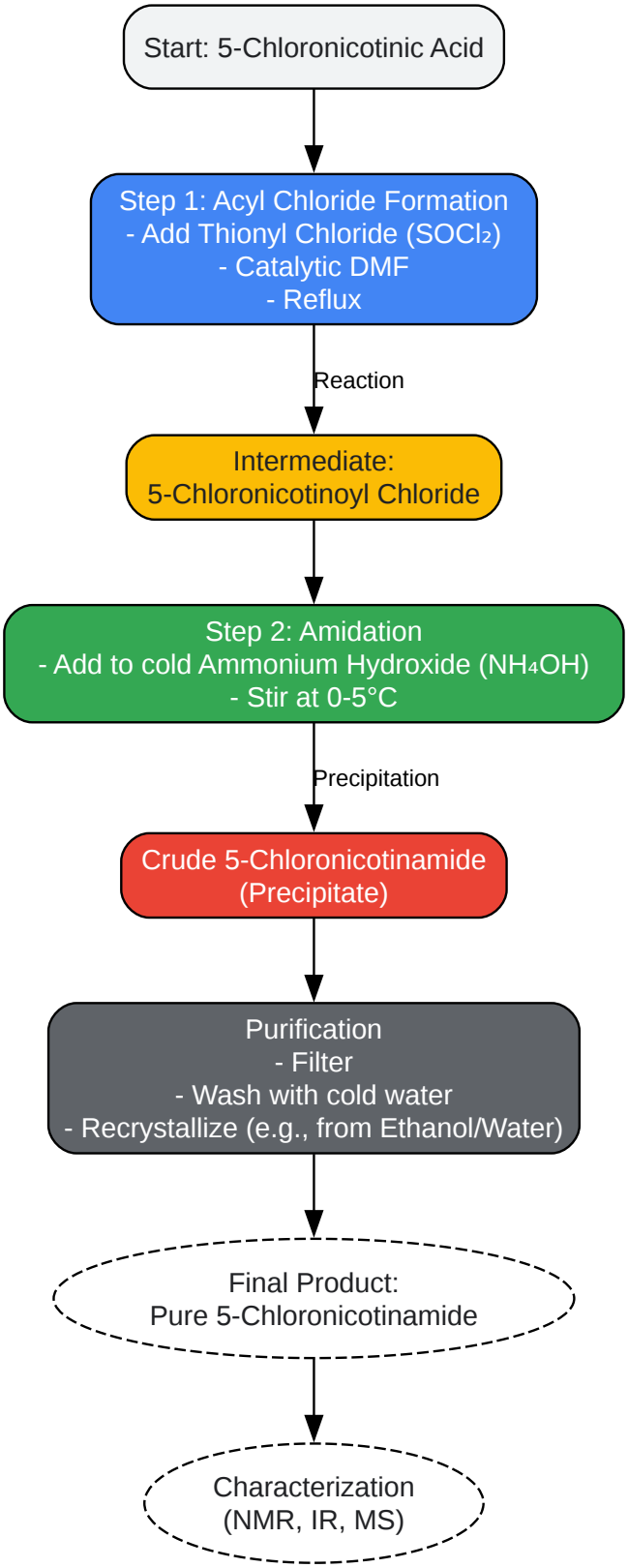
- Amidation: The resulting 5-Chloronicotinoyl chloride is then reacted with an ammonia source, typically aqueous ammonium hydroxide, to form the final amide product. This is a classic nucleophilic acyl substitution reaction.

This approach is favored for its high efficiency and the relative ease of purification of the final product.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the synthesis, from starting materials to the final, purified product.

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Caption: Workflow for the synthesis of **5-Chloronicotinamide**.

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Quantitative Data Summary

This table provides a summary of the reagents and expected outcomes for a typical laboratory-scale synthesis.

Reagent/Product	Chemical Formula	Molecular Wt. (g/mol)	Amount	Moles (mmol)	Role / Yield
5-Chloronicotinic Acid	$C_6H_4ClNO_2$	157.56	5.00 g	31.7	Starting Material
Thionyl Chloride	$SOCl_2$	118.97	3.5 mL (4.5 g)	37.8	Chlorinating Agent
N,N-Dimethylformamide	C_3H_7NO	73.09	2-3 drops	-	Catalyst
Ammonium Hydroxide (28%)	NH_4OH	35.04	~30 mL	-	Ammonia Source
5-Chloronicotinamide	$C_6H_5ClN_2O$	156.57	~4.5 g	28.7	Theoretical Yield: 4.96 g (Expected: >90%)

Detailed Experimental Protocol

Safety Precautions: This protocol involves hazardous materials. Thionyl chloride is corrosive and reacts violently with water, releasing toxic gases (HCl and SO_2). Ammonium hydroxide is corrosive and has a pungent, irritating odor. All steps must be performed in a well-ventilated fume hood. Appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves, is mandatory.[5][6]

Part 1: Synthesis of 5-Chloronicotinoyl Chloride

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- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Ensure all glassware is thoroughly dried to prevent the decomposition of thionyl chloride.
- Reagent Addition: To the flask, add 5.00 g (31.7 mmol) of 5-chloronicotinic acid.[7][8]
- Solvent and Catalyst: Add 3.5 mL (37.8 mmol) of thionyl chloride to the flask, followed by 2-3 drops of N,N-dimethylformamide (DMF). The DMF acts as a catalyst to facilitate the reaction.[9]
- Reaction: Gently heat the mixture to reflux using a heating mantle. The solid will slowly dissolve as it reacts to form the acyl chloride. Maintain the reflux for approximately 1-2 hours, or until the evolution of gas (HCl and SO_2) ceases. The reaction progress can be monitored by observing the dissolution of the starting material.
- Isolation: After the reaction is complete, allow the mixture to cool to room temperature. Carefully remove the excess thionyl chloride under reduced pressure (using a rotary evaporator with appropriate acid traps). The resulting crude 5-chloronicotinoyl chloride, a pale yellow oil or solid, is typically used directly in the next step without further purification.

Part 2: Amidation to **5-Chloronicotinamide**

- Setup: In a separate 250 mL beaker or flask, place approximately 30 mL of concentrated ammonium hydroxide (28% NH_3 in water) and cool it in an ice-water bath to 0-5°C.
- Amidation Reaction: While vigorously stirring the cold ammonium hydroxide solution, slowly and carefully add the crude 5-chloronicotinoyl chloride from Part 1 dropwise using a pipette. Causality Note: This addition must be slow and controlled as the reaction is highly exothermic. Maintaining a low temperature minimizes side reactions and ensures the formation of the desired amide.
- Precipitation: Upon addition, a white precipitate of **5-Chloronicotinamide** will form immediately.
- Stirring: Continue to stir the resulting slurry in the ice bath for an additional 30 minutes to ensure the reaction goes to completion.
- Product Isolation: Collect the white solid product by vacuum filtration using a Büchner funnel.

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- Washing and Drying: Wash the filter cake thoroughly with several portions of cold deionized water to remove any unreacted ammonia and ammonium chloride salts. Continue to pull air through the filter cake for 15-20 minutes to partially dry the product.

- Purification (Recrystallization): For higher purity, the crude product can be recrystallized. A common solvent system is an ethanol/water mixture. Dissolve the crude solid in a minimum amount of hot ethanol and then add hot water dropwise until the solution becomes slightly turbid. Allow the solution to cool slowly to room temperature and then in an ice bath to maximize crystal formation. Filter the purified crystals and dry them in a vacuum oven at 50-60°C.

Product Characterization: A Self-Validating System

To confirm the identity and purity of the synthesized **5-Chloronicotinamide**, the following analytical techniques are recommended.[10][11]

- ^{1}H NMR (Proton NMR): The spectrum should show distinct signals corresponding to the three aromatic protons on the pyridine ring. Expected approximate chemical shifts (in DMSO-d_6) would be around δ 9.0 (singlet, H2), δ 8.8 (singlet, H6), and δ 8.3 (singlet, H4), along with broad singlets for the amide (-$CONH_2$) protons.

- IR (Infrared) Spectroscopy: The IR spectrum provides confirmation of the functional groups. Key peaks to look for include:
  - ~3400-3200 cm^{-1} (N-H stretching of the primary amide)
  - ~1680 cm^{-1} (C=O stretching, the "amide I band")
  - ~1600 cm^{-1} (N-H bending, the "amide II band")

- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the product. The mass spectrum should exhibit a molecular ion peak (M^+) at m/z = 156. Due to the natural abundance of chlorine isotopes (^{35}Cl and ^{37}Cl), a characteristic M+2 peak at m/z = 158 with an intensity of approximately one-third of the M^+ peak should also be observed.

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